

The Synthesis of Cyclohexylbenzene: From Kirsanov's Discovery to Modern Industrial Processes

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Compound of Interest

Compound Name: Cyclohexylbenzene

Cat. No.: B7769038

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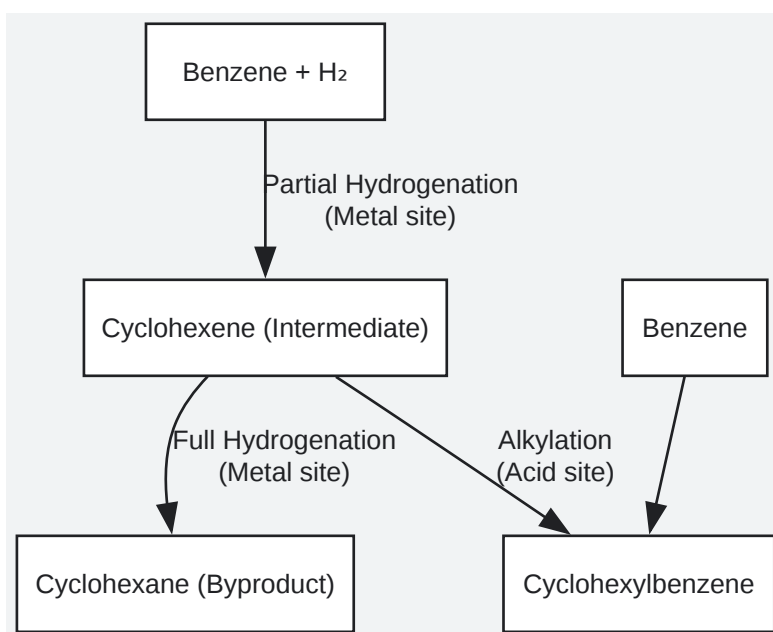
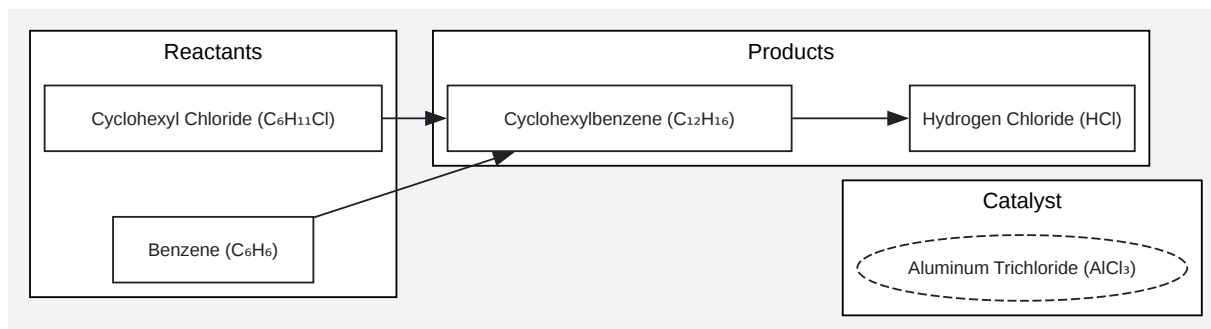
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

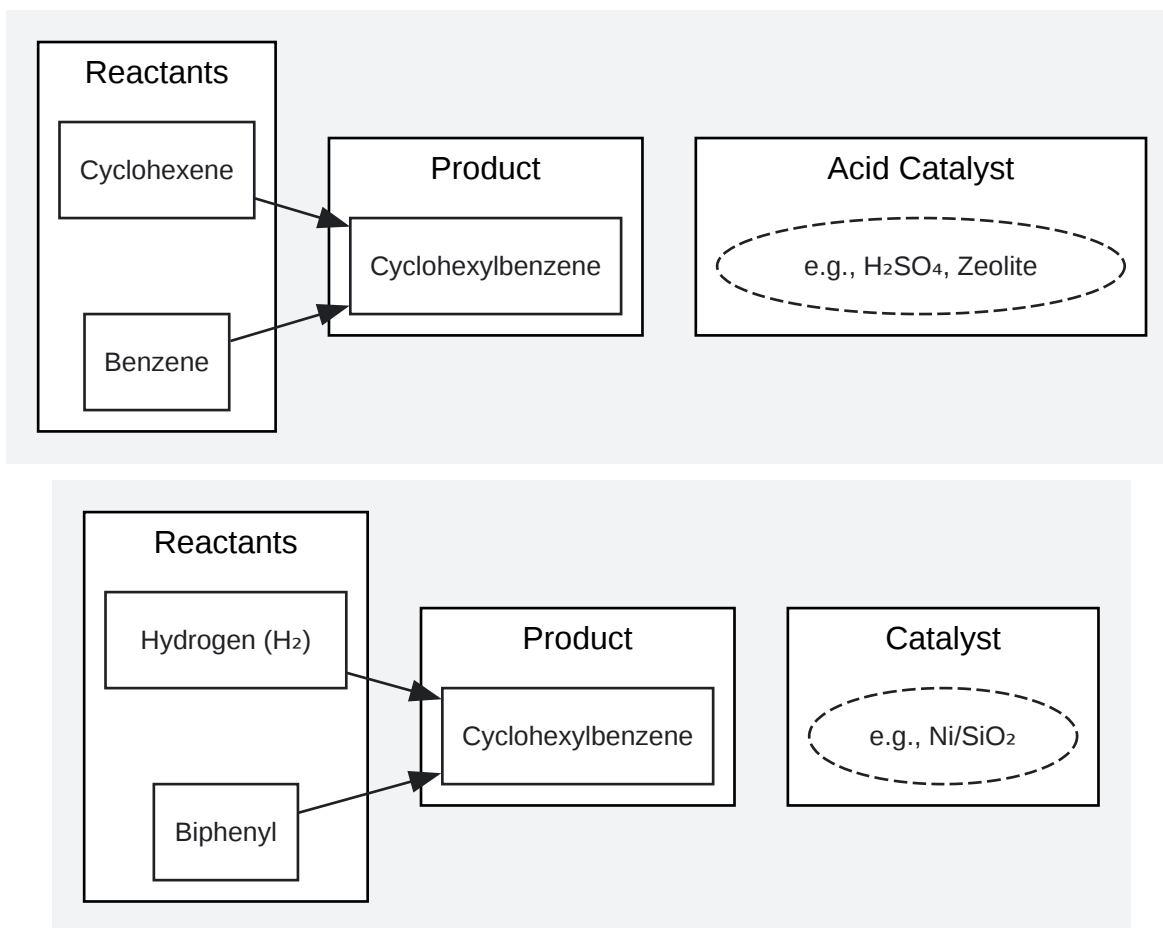
This technical guide provides a comprehensive overview of the synthesis of **cyclohexylbenzene**, a key intermediate in the production of phenol and cyclohexanone. While the initial synthesis is credited to Nikolay Kirsanov in 1899, modern industrial production relies on more efficient and sophisticated methods. This document details the seminal work of Kirsanov and provides an in-depth analysis of the primary contemporary synthetic routes: hydroalkylation of benzene, Friedel-Crafts alkylation, and the partial hydrogenation of biphenyl. Experimental protocols, quantitative data, and reaction pathways are presented to serve as a valuable resource for professionals in the chemical and pharmaceutical sciences.

Historical Context: The Pioneering Synthesis by Nikolay Kirsanov

The first documented synthesis of **cyclohexylbenzene** was achieved in 1899 by Nikolay Kirsanov, a student of the renowned chemist Vladimir Markovnikov.^[1] Kirsanov employed a Friedel-Crafts alkylation reaction, reacting benzene with cyclohexyl chloride in the presence of a Lewis acid catalyst, aluminum trichloride.^[1] This foundational work laid the groundwork for future investigations into the synthesis and properties of this important chemical compound.

The reaction proceeds via the formation of a cyclohexyl carbocation, which then undergoes electrophilic aromatic substitution with benzene.





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References

- 1. Cyclohexylbenzene - Wikipedia [en.wikipedia.org]
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